stability and storage conditions for 1-Methyl-1H-imidazole-4-carbonitrile

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Compound of Interest		
Compound Name:	1-Methyl-1H-imidazole-4-carbonitrile	
Cat. No.:	B1306190	Get Quote

Technical Support Center: 1-Methyl-1H-imidazole-4-carbonitrile

This technical support center provides guidance on the stability and storage of **1-Methyl-1H-imidazole-4-carbonitrile**, alongside troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1-Methyl-1H-imidazole-4-carbonitrile**?

A1: For optimal stability, **1-Methyl-1H-imidazole-4-carbonitrile** should be stored in a refrigerator at 2-8°C.[1] It is also crucial to keep the container tightly sealed and in a dry environment to prevent degradation. Some suppliers also suggest that storage at room temperature in a sealed, dry container is acceptable.

Q2: What is the expected shelf life of **1-Methyl-1H-imidazole-4-carbonitrile**?

A2: The shelf life of **1-Methyl-1H-imidazole-4-carbonitrile** can vary depending on the supplier and storage conditions. It is essential to refer to the certificate of analysis (CoA) provided with your specific batch for the recommended retest date or expiration date. To ensure the

compound's integrity over time, it is advisable to perform periodic purity checks, especially for long-term projects.

Q3: My **1-Methyl-1H-imidazole-4-carbonitrile** has changed color. Is it still usable?

A3: A change in color can indicate potential degradation. While a slight change may not always signify a significant loss of purity, it is a warning sign. It is highly recommended to re-analyze the material using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to determine its purity before use.

Q4: How can I assess the purity of my **1-Methyl-1H-imidazole-4-carbonitrile** sample?

A4: HPLC is a reliable method for determining the purity of **1-Methyl-1H-imidazole-4-carbonitrile**. A reverse-phase HPLC method with a C18 column and a mobile phase consisting of an acetonitrile and water gradient is a good starting point for method development. The exact conditions may need to be optimized for your specific instrumentation and requirements.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected experimental results	Compound degradation due to improper storage.	Verify storage conditions (temperature and humidity). Re-test the purity of the compound using a validated analytical method.
Poor solubility	Partial degradation or presence of impurities.	Assess the purity of the material. Consider purification techniques such as recrystallization if significant impurities are detected.
Inconsistent results between batches	Variation in the purity or stability of different batches.	Always check the certificate of analysis for each new batch. Perform incoming quality control checks to ensure consistency.

Stability and Storage Conditions

Proper handling and storage are paramount to maintaining the integrity of **1-Methyl-1H-imidazole-4-carbonitrile**. The following table summarizes the recommended conditions and potential consequences of deviation.

Parameter	Recommended Condition	Potential Consequences of Deviation
Temperature	2-8°C (Refrigerated)[1]	Elevated temperatures can accelerate thermal degradation, leading to the formation of impurities.
Humidity	Store in a dry environment.	The nitrile group can be susceptible to hydrolysis in the presence of moisture, potentially forming the corresponding carboxylic acid or amide.
Light	Store in a light-protected container.	While specific photostability data is limited, imidazole derivatives can be light-sensitive.[2] Exposure to UV or visible light may induce degradation.

Experimental Protocols

To assist researchers in assessing the stability of **1-Methyl-1H-imidazole-4-carbonitrile**, the following are generalized protocols for forced degradation studies and purity analysis. These should be adapted and validated for specific laboratory conditions.

Forced Degradation Study Protocol

Forced degradation studies are essential for understanding the intrinsic stability of a compound and identifying potential degradation products.[3][4][5][6][7]

Objective: To investigate the stability of **1-Methyl-1H-imidazole-4-carbonitrile** under various stress conditions.
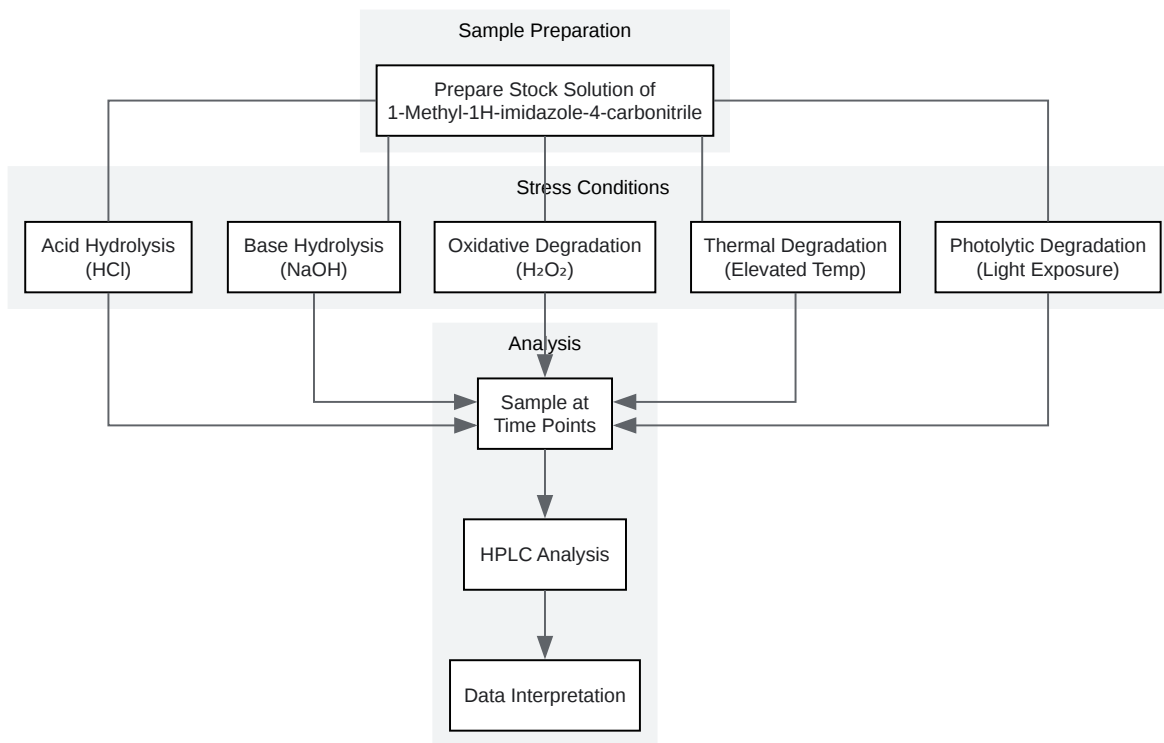
Materials:

- **1-Methyl-1H-imidazole-4-carbonitrile**

- Hydrochloric acid (HCl) solution (e.g., 0.1 M)

- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)

- Hydrogen peroxide (H_2O_2) solution (e.g., 3%)

- High-purity water

- Acetonitrile (HPLC grade)

- pH meter

- HPLC system with a UV detector

- Photostability chamber

Methodology:

- Sample Preparation: Prepare a stock solution of **1-Methyl-1H-imidazole-4-carbonitrile** in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) at a known concentration (e.g., 1 mg/mL).

- Stress Conditions:

  - Acid Hydrolysis: Mix the stock solution with an equal volume of HCl solution. Keep at room temperature and an elevated temperature (e.g., 60°C).

  - Base Hydrolysis: Mix the stock solution with an equal volume of NaOH solution. Keep at room temperature and an elevated temperature (e.g., 60°C).

- Oxidative Degradation: Mix the stock solution with an equal volume of H_2O_2 solution. Keep at room temperature.

- Thermal Degradation: Store the solid compound and the stock solution at an elevated temperature (e.g., 60°C) in a temperature-controlled oven.

- Photostability: Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[8] A control sample should be wrapped in aluminum foil to protect it from light.

- Time Points: Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24, and 48 hours) for analysis.

- Analysis: Analyze the stressed samples by a stability-indicating HPLC method to determine the purity of the parent compound and the formation of any degradation products.

Sample Preparation

Prepare Stock Solution of
1-Methyl-1H-imidazole-4-carbonitrile

Stress Conditions

| Acid Hydrolysis (HCl) | Base Hydrolysis (NaOH) | Oxidative Degradation (H_2O_2) | Thermal Degradation (Elevated Temp) | Photolytic Degradation (Light Exposure) |

Analysis

Sample at
Time Points

HPLC Analysis

Data Interpretation

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Forced Degradation Experimental Workflow.

HPLC Method for Purity Analysis

This method provides a starting point for the purity determination of **1-Methyl-1H-imidazole-4-carbonitrile** and the separation of its potential degradation products. Method validation is crucial before routine use.

Instrumentation:

- HPLC system with a gradient pump, autosampler, and UV detector.
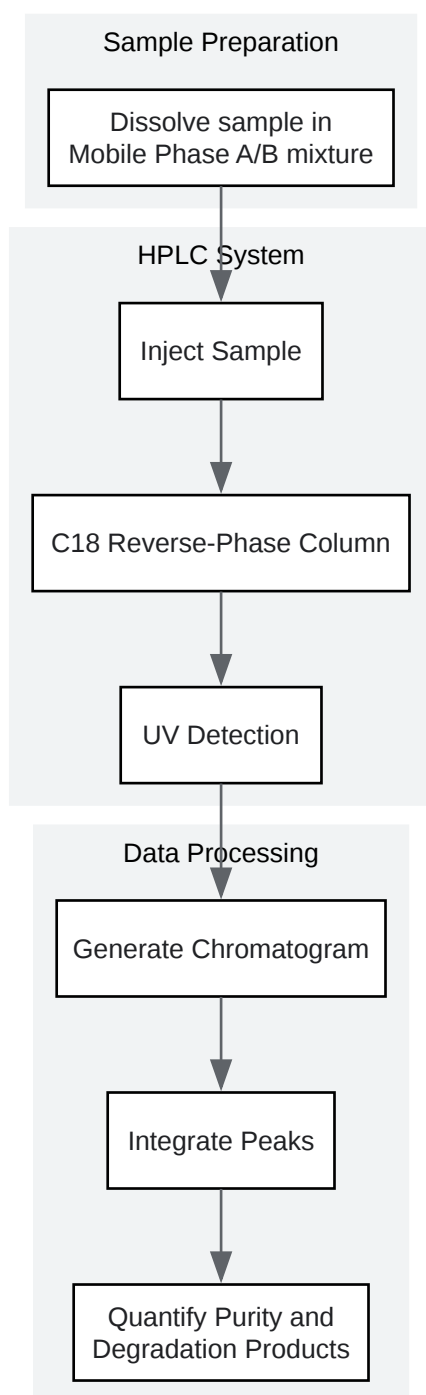
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μm).

Mobile Phase:

- Mobile Phase A: Water with 0.1% formic acid.

- Mobile Phase B: Acetonitrile with 0.1% formic acid.

Gradient Program:

Time (min)	% Mobile Phase B
0	10
20	90
25	90
26	10
30	10

Flow Rate: 1.0 mL/min Detection Wavelength: 254 nm (or the λmax of **1-Methyl-1H-imidazole-4-carbonitrile**) Injection Volume: 10 µL Column Temperature: 30°C
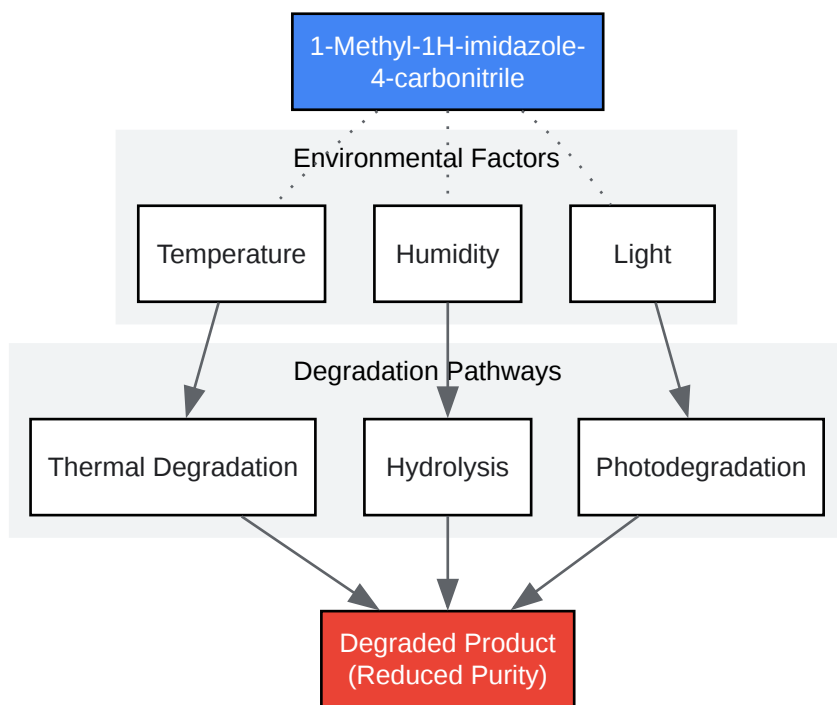
Sample Preparation

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Dissolve sample in
Mobile Phase A/B mixture
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HPLC System

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Inject Sample
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C18 Reverse-Phase Column
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UV Detection
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Data Processing

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Generate Chromatogram
```

```
Integrate Peaks
```

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Quantify Purity and
Degradation Products
```

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HPLC Purity Analysis Workflow.

Logical Relationship of Stability Assessment

The stability of **1-Methyl-1H-imidazole-4-carbonitrile** is influenced by several key factors that can lead to its degradation. Understanding these relationships is crucial for ensuring the quality and reliability of experimental results.

Factors Influencing Compound Stability.

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